

Essential Safety and Logistical Information for Handling 1-Phenylanthracene

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Compound of Interest

Compound Name: **1-Phenylanthracene**

Cat. No.: **B167696**

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **1-Phenylanthracene** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development. Given the limited specific toxicological data for **1-Phenylanthracene**, the following recommendations are based on the known hazards of structurally similar polycyclic aromatic hydrocarbons (PAHs), such as anthracene and its derivatives. A cautious approach is paramount.

Physical and Chemical Properties

A summary of the known physical and chemical properties of Phenylanthracene (specifically 9-Phenylanthracene, a close isomer) is provided below for reference.

Property	Value
Molecular Formula	C ₂₀ H ₁₄
Molecular Weight	254.3 g/mol [1]
Appearance	Yellow Powder Solid [2]
Melting Point	149 - 155 °C / 300.2 - 311 °F [2]
Boiling Point	417 °C / 782.6 °F @ 760 mmHg [2]
Solubility	No information available
Vapor Pressure	No information available

Personal Protective Equipment (PPE)

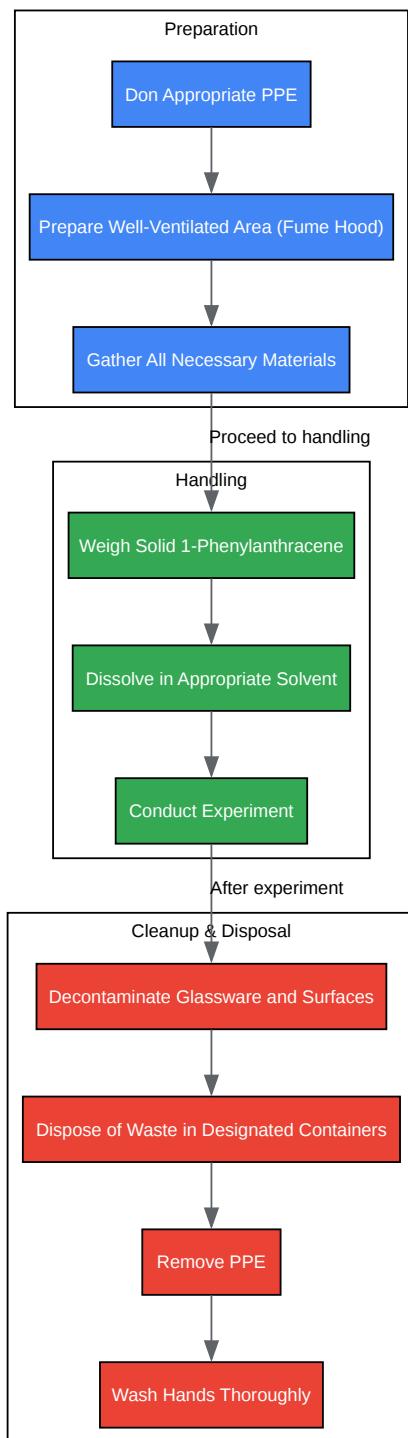
A multi-layered approach to PPE is essential to minimize exposure when handling **1-Phenylanthracene**. The following table outlines the recommended PPE for various laboratory activities.

Situation	Head & Face Protection	Eye Protection	Hand Protection	Body Protection	Respiratory Protection	Footwear
Weighing and preparing solutions	Not generally required	Chemical safety goggles or a face shield ^[3]	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	If dusty, a NIOSH-approved particulate respirator	Closed-toe shoes
Handling solutions	Not generally required	Chemical safety goggles	Chemical-resistant gloves	Laboratory coat	Not generally required if handled in a fume hood	Closed-toe shoes
Potential for splashing	Face shield	Chemical safety goggles and a face shield	Chemical-resistant gloves	Chemical-resistant apron over a laboratory coat	Not generally required if handled in a fume hood	Chemical-resistant boots
Cleaning spills	Face shield	Chemical safety goggles and a face shield	Heavy-duty chemical-resistant gloves	Disposable coveralls	NIOSH-approved respirator with appropriate cartridges	Chemical-resistant boots

Experimental Protocol: Safe Handling Workflow

The following workflow provides a step-by-step guide for the safe handling of **1-Phenylanthracene**, from preparation to disposal.

Safe Handling Workflow for 1-Phenylanthracene

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Caption: A logical workflow for the safe handling of **1-Phenylanthracene**.

Disposal Plan

Proper disposal of **1-Phenylanthracene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste:
 - Collect unused **1-Phenylanthracene** powder and any contaminated solids (e.g., weighing paper, paper towels) in a clearly labeled, sealed container.
 - The label should include "Hazardous Waste," "**1-Phenylanthracene**," and the approximate quantity.
- Liquid Waste:
 - Collect all solutions containing **1-Phenylanthracene** in a dedicated, leak-proof, and chemically compatible container.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical names of the contents (including solvents), and their approximate concentrations.
 - Never mix incompatible wastes.[\[4\]](#)
- Contaminated Labware:
 - Disposable Labware: Place in the solid waste container.
 - Reusable Labware: Decontaminate glassware by rinsing with a suitable solvent. The first rinseate must be collected as hazardous liquid waste.[\[4\]](#)[\[5\]](#) Subsequent rinses with detergent and water can typically be disposed of down the drain, but consult your institution's specific guidelines.

Disposal Procedure:

- Storage: Store all hazardous waste containers in a designated, well-ventilated, and secure secondary containment area until disposal.

- Consult Regulations: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal procedures.[2][6]
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **1-Phenylanthracene** down the drain or in regular trash.[4]

Emergency Procedures:

- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if the spill generates dust.
 - Contain the spill using an absorbent material suitable for chemical spills.
 - Carefully sweep up the solid material or absorb the liquid.
 - Place the collected waste into a labeled hazardous waste container.
 - Decontaminate the spill area.
 - Report the spill to your supervisor and EHS office.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[2]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2]

- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention.

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